

Technical Support Center: 4-(Hydroxymethyl)oxane-4-carbonitrile

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)oxane-4-carbonitrile

Cat. No.: B1292780

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This guide provides essential information for the safe storage and handling of **4-(hydroxymethyl)oxane-4-carbonitrile** (CAS No. 1010836-56-2), a laboratory chemical used in the synthesis of various active compounds[1][2]. Researchers, scientists, and drug development professionals should review this information before use.

Frequently Asked Questions (FAQs)

1. What is 4-(hydroxymethyl)oxane-4-carbonitrile?

4-(hydroxymethyl)oxane-4-carbonitrile is a chemical compound with the molecular formula $C_7H_{11}NO_2$ and a molecular weight of 141.17[1]. It is also known by its synonym, tetrahydro-4-(hydroxymethyl)-2H-pyran-4-carbonitrile[1]. It is primarily used for laboratory research and the manufacture of other substances[1].

2. What are the primary hazards associated with this compound?

This compound is classified as toxic if swallowed, in contact with skin, or if inhaled[1]. It is crucial to take appropriate safety measures to avoid exposure[1].

3. What personal protective equipment (PPE) is required when handling this compound?

To minimize risk, it is mandatory to wear protective gloves, protective clothing, eye protection, and face protection[1]. In case of dust or aerosol formation, a suitable respirator should be

used[1][3]. All handling should be done in a well-ventilated area, preferably with an appropriate exhaust ventilation system[1].

4. How should I properly store **4-(hydroxymethyl)oxane-4-carbonitrile**?

Proper storage is critical to maintain the stability and integrity of the compound. The recommended storage conditions are summarized in the table below.

Storage Condition	Duration
-20°C	1 month
Room Temperature (for shipping)	< 2 weeks
Data sourced from MedChemExpress Safety Data Sheet[1]	

5. What materials are incompatible with this compound?

Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents, as these can lead to hazardous reactions[1].

6. What should I do in case of accidental exposure?

Immediate action is necessary in the event of exposure. Follow the first aid measures outlined in the table below.

Type of Exposure	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water, removing any contact lenses. Seek prompt medical attention[1].
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes, and consult a physician[1].
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR) and seek medical help[1].
Ingestion	Wash out the mouth with water. Do not induce vomiting and call a physician immediately[1].
Data sourced from MedChemExpress Safety Data Sheet[1]	

Troubleshooting Guide

This section addresses specific issues that may arise during experiments involving **4-(hydroxymethyl)oxane-4-carbonitrile**.

Issue 1: The compound appears degraded or discolored upon receipt.

- Question: The material I received is not a white solid as expected. What should I do?
- Answer: Verify the shipping duration. The compound is stable at room temperature for less than two weeks[1]. If the shipping time exceeded this, or if you suspect improper handling, do not use the compound. Contact the supplier for a replacement and provide details of the shipment.

Issue 2: Inconsistent experimental results.

- Question: My reaction is not proceeding as expected, or I am seeing variable yields. Could the compound be the issue?

- Answer:
 - Confirm Storage Conditions: Ensure the compound has been stored at -20°C as recommended[1]. Improper storage can lead to degradation.
 - Check for Incompatibilities: Review your experimental protocol to ensure no strong acids, alkalis, or strong oxidizing/reducing agents are used in a way that could degrade the compound[1].
 - Use in a Controlled Atmosphere: If your experiment is sensitive to air or moisture, consider handling the compound in an inert atmosphere (e.g., in a glovebox) to prevent potential side reactions.

Issue 3: Difficulty in handling the solid material.

- Question: The compound is a fine powder and is difficult to handle without creating dust. How can I manage this?
- Answer: Always handle the compound in a well-ventilated area with an exhaust hood to avoid inhaling any dust[1]. Use appropriate tools, such as an anti-static spatula, to minimize dust generation. If dust is unavoidable, ensure you are wearing the correct respiratory protection[1][3].

Experimental Workflow and Troubleshooting Logic

The following diagram illustrates a logical workflow for handling and troubleshooting issues with **4-(hydroxymethyl)oxane-4-carbonitrile**.

Caption: Troubleshooting workflow for **4-(hydroxymethyl)oxane-4-carbonitrile**.

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